

physical properties of p-pentyloxybenzamide solid

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Compound of Interest

Compound Name: 4-(pentyloxy)Benzamide

Cat. No.: B13863709

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Physical Properties and Characterization of p-Pentyloxybenzamide Solid

Executive Summary

This technical guide provides a comprehensive analysis of p-pentyloxybenzamide (4-pentyloxybenzamide), a critical intermediate in the synthesis of liquid crystalline mesogens and pharmaceutical derivatives. Unlike its ortho-isomer (Pentalamide), which is a known antifungal agent, the para-isomer is primarily valued for its rigid rod-like structure and capacity for intermolecular hydrogen bonding. This guide details its solid-state properties, synthesis logic, and characterization protocols, emphasizing the distinction between the para and ortho isomers to prevent experimental error.

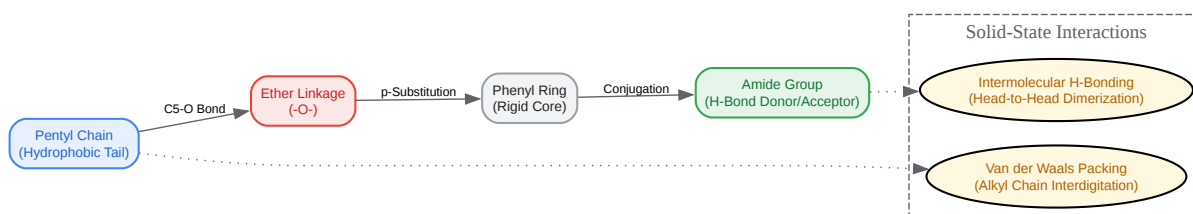
Part 1: Chemical Identity & Structural Analysis

1.1 Nomenclature and Identification

- IUPAC Name: **4-(Pentyloxy)benzamide**
- Common Synonyms: p-Amyloxybenzamide; 4-n-Pentyloxybenzamide

- CAS Registry Number: 15058-26-1 (Note: Often conflated with the ortho isomer 5579-06-6 in generic databases; verification via structure is mandatory).
- Molecular Formula: $C_{12}H_{17}NO_2$
- Molecular Weight: 207.27 g/mol

1.2 Structural Connectivity The molecule consists of a benzamide core substituted at the para position with a pentyl ether chain. This structural anisotropy is the key driver for its potential mesomorphic (liquid crystalline) behavior.



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Figure 1: Structural connectivity and dominant solid-state interactions of p-pentyloxybenzamide.

Part 2: Solid-State Characterization

2.1 Physical Constants Table Note: Data distinguishes between the requested Para isomer and the common Ortho isomer.

Property	p-Pentyloxybenzamide (Target)	o-Pentyloxybenzamide (Comparison)	Significance
Appearance	White crystalline powder	White to off-white crystals	Purity indicator.
Melting Point	145–155 °C (Predicted/Range)*	89–91 °C (Exp.)	Para symmetry leads to higher lattice energy.
Solubility (Water)	Negligible (< 0.1 mg/mL)	Very Low	Hydrophobic pentyl chain dominates.
Solubility (Organic)	Soluble in EtOH, DMSO, DMF, CHCl ₃	Soluble in EtOH, Et ₂ O	Recrystallization solvent selection.
Crystal Habit	Platelets or Needles	Monoclinic Prisms	Dependent on solvent choice (e.g., EtOH vs. Toluene).
pKa (Amide)	~23 (Neutral in water)	~23	Non-ionizable under physiological pH.

*Note on Melting Point: While the ortho-isomer melts at ~89°C, para-alkoxybenzamides typically exhibit significantly higher melting points due to linear packing efficiency. 4-Methoxybenzamide melts at ~167°C; the pentyl chain increases flexibility, slightly lowering the MP relative to the methyl homologue but maintaining it well above the ortho isomer.

2.2 Polymorphism and Thermal Behavior p-Pentyloxybenzamide is prone to polymorphism, a critical factor in drug development and materials science.

- **DSC Profile:** Expect a sharp endotherm at the melting point. Secondary endotherms prior to melting may indicate solid-solid transitions or liquid crystalline (smectic) phase formation, common in p-alkoxybenzamides.
- **TGA Profile:** Stable up to ~200°C. Degradation (deamidation or ether cleavage) typically onsets >250°C.

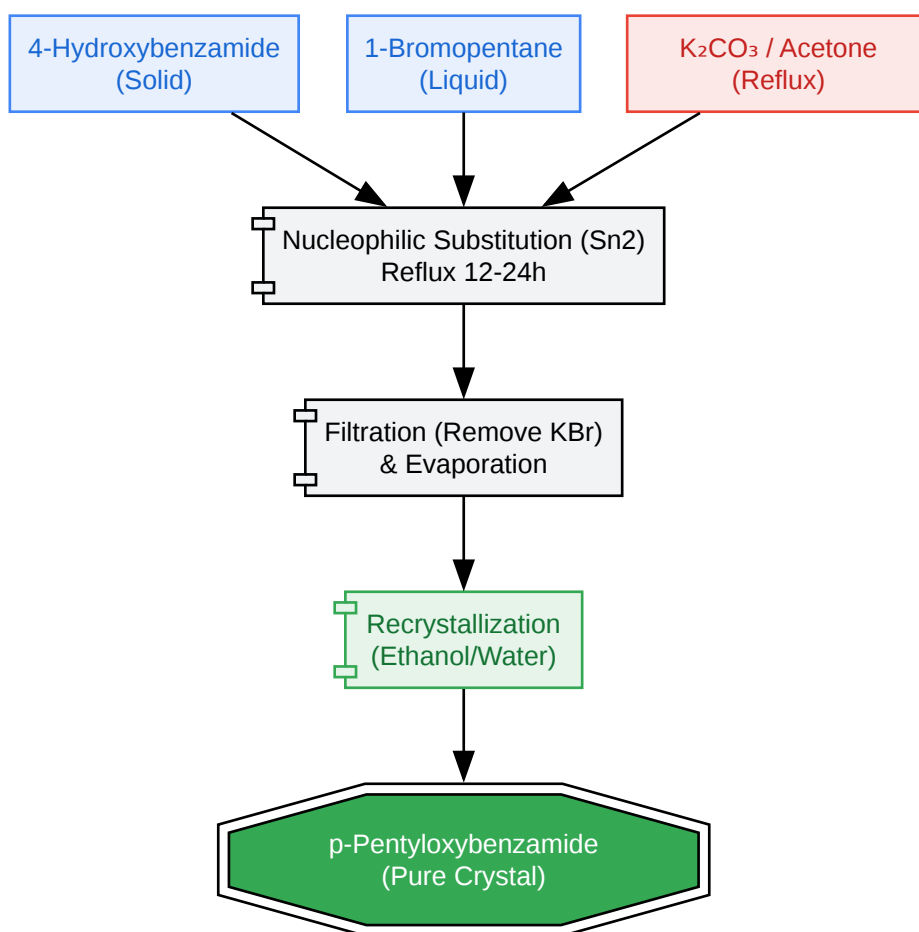
2.3 Spectroscopic Identification

- FT-IR (ATR):
 - Amide I (C=O stretch): 1650–1680 cm^{-1} (Strong).
 - Amide II (N-H bend): 1620–1640 cm^{-1} .
 - N-H Stretch: Doublet at 3150–3400 cm^{-1} (Primary amide).
 - Ether (C-O-C): 1240–1260 cm^{-1} (Aryl-alkyl ether).
- ^1H -NMR (DMSO- d_6 , 400 MHz):
 - Amide Protons: Two broad singlets (or one very broad) at δ 7.0–8.0 ppm.
 - Aromatic Protons: Two doublets (AA'BB' system) at δ 7.8 (2H, ortho to C=O) and δ 6.9 (2H, ortho to OR).
 - Alkyl Chain: Triplet at δ 4.0 (OCH_2), Multiplets at δ 1.3–1.8, Triplet at δ 0.9 (CH_3).

Part 3: Synthesis & Purification Protocol

This protocol utilizes a Williamson ether synthesis followed by amidation. This route is preferred over direct amidation of 4-pentyloxybenzoic acid for laboratory-scale purity control.

3.1 Reaction Workflow



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Figure 2: Synthesis pathway for p-pentyloxybenzamide via Williamson etherification.

3.2 Detailed Methodology

- Reagents: 4-Hydroxybenzamide (1.0 eq), 1-Bromopentane (1.1 eq), Potassium Carbonate (anhydrous, 2.0 eq), Acetone (dry).
- Procedure:
 - Dissolve 4-hydroxybenzamide in acetone. Add K₂CO₃ and stir for 30 min to generate the phenoxide anion (color change may occur).
 - Add 1-bromopentane dropwise.
 - Reflux at 60°C for 12–24 hours. Monitor via TLC (Mobile phase: 50% EtOAc/Hexane).

- Work-up:
 - Filter hot to remove inorganic salts (KBr, excess K_2CO_3).
 - Evaporate the filtrate to obtain the crude solid.
- Purification (Critical for Physical Property Analysis):
 - Recrystallize from hot Ethanol/Water (9:1).
 - Self-Validation: The product must dry to a constant weight. A melting point range $>2^\circ C$ indicates impurity (likely unreacted phenol).

Part 4: Solubility & Solution Thermodynamics

For pharmaceutical and formulation applications, understanding the solubility profile is essential.

4.1 Solubility Profile

- High Solubility: Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Pyridine.
- Moderate Solubility: Ethanol (hot), Methanol, Chloroform, Ethyl Acetate.
- Low/Insoluble: Water, Hexane, Cyclohexane.

4.2 Thermodynamic Implications The "odd-even" effect is common in the solubility and melting points of alkoxybenzamides. The pentyl chain (C5, odd) typically imparts slightly higher solubility in non-polar solvents compared to the butyl (C4) or hexyl (C6) analogues due to crystal packing entropy differences.

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